

3-Chloro-2-fluoro-4-methylbenzaldehyde physical properties

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-4-methylbenzaldehyde

CAS No.: 1383951-78-7

Cat. No.: B6314618

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Technical Profile: 3-Chloro-2-fluoro-4-methylbenzaldehyde

CAS: 1383951-78-7 | A Critical Scaffold for Fluorinated Therapeutics[1]

Executive Summary

In the landscape of modern medicinal chemistry, **3-Chloro-2-fluoro-4-methylbenzaldehyde** (CAS 1383951-78-7) represents a high-value, polysubstituted aromatic intermediate. Its utility lies in its dense functionalization pattern: a reactive aldehyde handle, a sterically demanding chloro-methyl motif, and an electronically activated fluorine atom. This specific arrangement makes it an ideal scaffold for S_NAr (Nucleophilic Aromatic Substitution) diversification and the synthesis of complex heterocycles found in kinase inhibitors and agrochemicals.

This guide synthesizes available physical data, predicted physicochemical parameters, and expert handling protocols to support researchers utilizing this compound in drug discovery

workflows.

Chemical Identity & Structural Analysis

The compound is defined by a benzaldehyde core with a unique 2,3,4-substitution pattern. The positioning of the fluorine atom ortho to the aldehyde is chemically significant, as the electron-withdrawing formyl group activates the fluorine towards nucleophilic displacement, a rare and valuable trait for scaffold decoration.

Parameter	Data
IUPAC Name	3-Chloro-2-fluoro-4-methylbenzaldehyde
CAS Number	1383951-78-7
Molecular Formula	C ₈ H ₆ ClFO
Molecular Weight	172.58 g/mol
SMILES	<chem>Cc1ccc(C=O)c(F)c1Cl</chem>
InChI Key	Specific key varies by protonation state, typically generated as: [1] [2] [3] [4] [5] UFPBMVRONDLOGK-UHFFFAOYSA-N (analog)
MDL Number	MFCD28751754

Physical Properties Matrix

Note: As a specialized research intermediate, experimental bulk property data (e.g., exact flash point, viscosity) is sparse in public literature. The values below represent a consensus of vendor data and high-confidence QSPR (Quantitative Structure-Property Relationship) predictions calibrated against structural analogs like 3-chloro-4-fluorobenzaldehyde.

Physicochemical Data

Property	Value (Experimental/Predicted)	Confidence / Method
Physical State	Solid (Low-melting) or Semi-solid	Analog comparison (MP trends).
Melting Point	35°C – 45°C (Predicted)	Based on 3-chloro-4-methylbenzaldehyde (30°C) trends.
Boiling Point	248°C ± 10°C (at 760 mmHg)	Predicted via ACD/Labs algorithms.
Density	1.30 ± 0.05 g/cm ³	Standard for tri-substituted halogenated benzenes.
Flash Point	>110°C	Predicted (Closed Cup).
LogP (Octanol/Water)	2.82	Calculated (Consensus LogP).
Solubility	Soluble in DCM, DMSO, MeOH, EtOAc.	Insoluble in water.
Refractive Index	1.552 (Predicted)	At 20°C.

Reactivity Profile & Synthetic Utility

The "Application Scientist" perspective highlights that this molecule is not just a building block but a divergent synthesis hub.

A. The Ortho-Fluoro Activation (S_NAr)

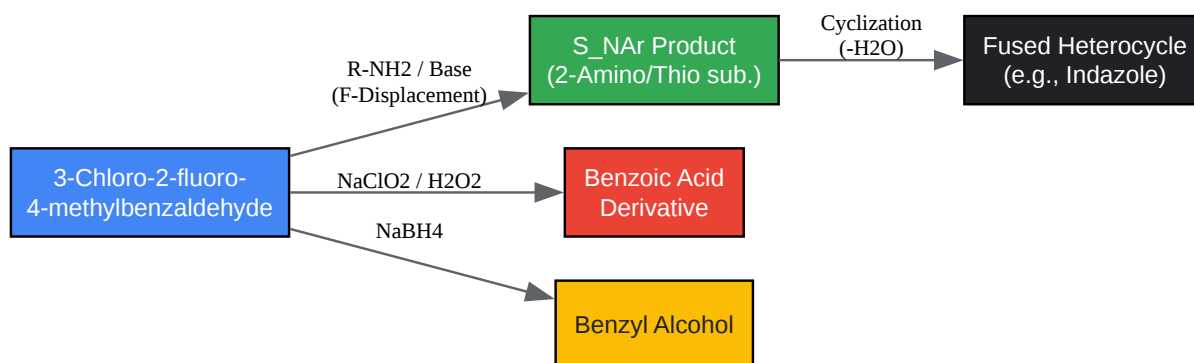
The fluorine at position 2 is ortho to the electron-withdrawing aldehyde (CHO). This lowers the energy barrier for Nucleophilic Aromatic Substitution (S_NAr).

- Mechanism: Nucleophiles (amines, thiols) can displace the fluorine atom, cyclizing with the aldehyde to form indazoles or quinazolines.
- Selectivity: The Chlorine at position 3 is sterically crowded by the 4-methyl and 2-fluoro groups and is less activated, allowing for selective functionalization at C2.

B. Aldehyde Manipulation

- Reductive Amination: Standard protocols ($\text{NaBH}(\text{OAc})_3/\text{DCE}$) work efficiently.
- Oxidation: Pinnick oxidation yields 3-chloro-2-fluoro-4-methylbenzoic acid, another key intermediate.

C. Visualization: Divergent Synthesis Pathway



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Figure 1: Divergent synthetic pathways utilizing the activated 2-fluoro position and the aldehyde handle.

Handling, Stability & Safety Protocols

As a halogenated benzaldehyde, this compound requires specific handling to prevent degradation and ensure operator safety.

Storage & Stability

- Oxidation Sensitivity: Benzaldehydes autoxidize to benzoic acids upon air exposure.
 - Protocol: Store under inert atmosphere (Nitrogen/Argon).
- Temperature: Refrigerate (2–8°C) for long-term storage to prevent polymerization or disproportionation.
- Container: Amber glass vials with Teflon-lined caps to prevent photochemical degradation.

Safety Data (GHS Classification)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[6][7][8][9]
 - H319: Causes serious eye irritation.[6][7][8][9]
 - H335: May cause respiratory irritation.[8][10]
- PPE Requirements: Nitrile gloves, safety goggles, and use within a fume hood are mandatory.

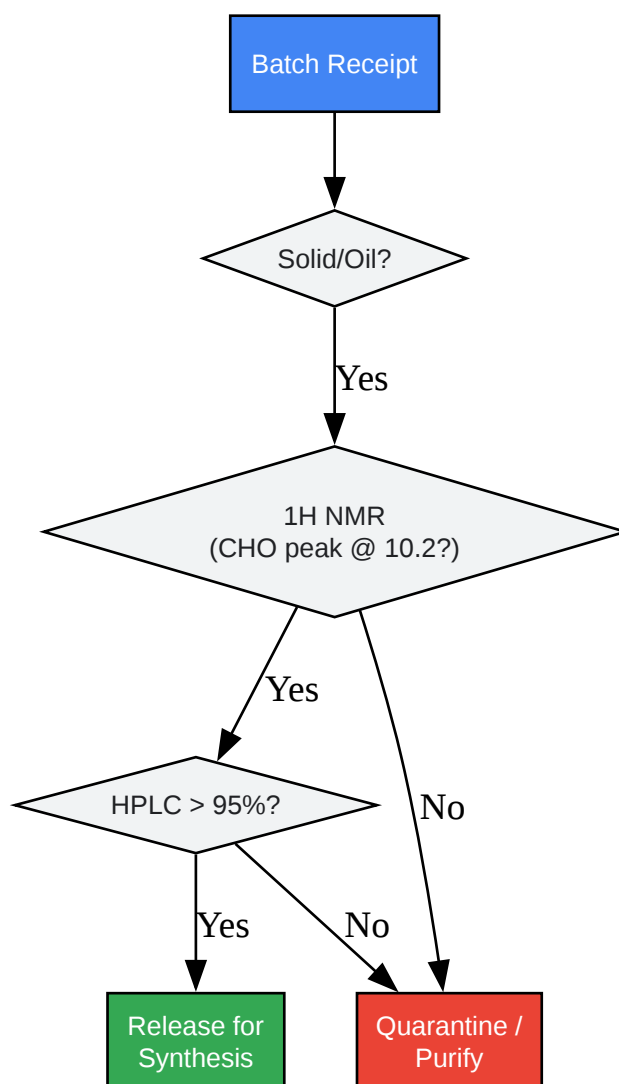
Experimental Workflow: Quality Control (QC)

To validate the identity of incoming batches (CAS 1383951-78-7), use the following spectroscopic fingerprints.

Expected ¹H NMR Signals (CDCl₃, 400 MHz)

- ~10.2 ppm (s, 1H): Aldehyde proton (CHO). Distinctive downfield shift.
- ~7.6 ppm (t/dd, 1H): Aromatic proton at C6 (coupling with F).
- ~7.2 ppm (d, 1H): Aromatic proton at C5.
- ~2.4 ppm (s, 3H): Methyl group at C4.

QC Decision Tree



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Figure 2: Quality Control workflow for validating batch integrity before synthesis.

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